

Atreleuton-d4: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Atreleuton-d4*

Cat. No.: *B12362281*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety data for **Atreleuton-d4** is not readily available in the public domain. The following information is primarily based on data for the parent compound, Atreleuton, and general principles of chemical safety. The toxicological properties of a deuterated compound are generally expected to be similar to its non-deuterated analog, but this should not be assumed as a definitive assessment. A comprehensive risk assessment should be conducted by qualified professionals before handling this compound.

Chemical and Physical Properties

Atreleuton-d4 is the deuterated form of Atreleuton, a potent and selective inhibitor of 5-lipoxygenase. The primary use of **Atreleuton-d4** is as an internal standard in analytical and pharmacokinetic studies of Atreleuton.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₁ D ₄ FN ₂ O ₂ S	BDG Synthesis[1]
Molecular Weight	322.39 g/mol	BDG Synthesis[1]
CAS Number (Unlabeled)	154355-76-7	BDG Synthesis[1]
Appearance	White to beige powder	Sigma-Aldrich[2]
Purity	Typically >98% (HPLC)	BDG Synthesis, GlpBio[1][3]
Solubility	Soluble in DMSO (10 mg/mL)	Sigma-Aldrich[2]
Storage	2-8°C	Sigma-Aldrich[2]

Hazard Identification and Precautionary Measures

Based on the GHS classification for the parent compound Atreleuton, the following hazards are anticipated.

GHS Classification (for Atreleuton):

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning

Precautionary Statements:

Code	Statement
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P501	Dispose of contents/container in accordance with local regulations.

Potential Health Effects:

- Eye: May cause eye irritation.[\[4\]](#)
- Skin: May cause skin irritation.[\[4\]](#)
- Ingestion: Harmful if swallowed. May cause irritation of the digestive tract.[\[4\]](#)[\[5\]](#)
- Inhalation: May cause respiratory tract irritation.[\[4\]](#)

The toxicological properties of **Atreleuton-d4** have not been fully investigated.[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for safety and toxicology studies of **Atreleuton-d4** are not available in the provided search results. However, a general workflow for an in vivo acute oral toxicity study, a standard method for assessing the safety of a new chemical entity, is outlined below.

General Protocol for an In Vivo Acute Oral Toxicity Study (e.g., OECD Guideline 423):

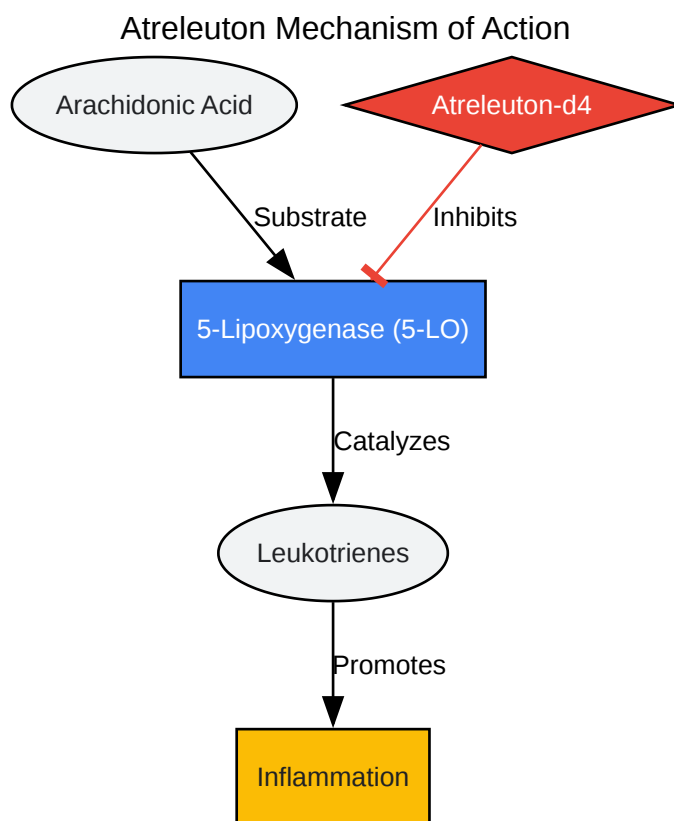
- Animal Selection: Healthy, young adult rodents (e.g., rats or mice) of a single sex are typically used in the initial study.

- **Housing and Acclimatization:** Animals are housed in controlled environmental conditions and allowed to acclimatize for at least 5 days before the study begins.
- **Dose Formulation:** **Atreleuton-d4** is formulated in a suitable vehicle (e.g., DMSO, PEG300, or corn oil). The concentration is calculated based on the desired dosage and the average weight of the animals.[3]
- **Dose Administration:** A single dose is administered to the animals by oral gavage.
- **Observation:** Animals are observed for clinical signs of toxicity and mortality at regular intervals for up to 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is measured periodically.
- **Necropsy:** At the end of the observation period, all animals are humanely euthanized and subjected to a gross necropsy.
- **Data Analysis:** The number of animals that die during the study is used to estimate the acute oral toxicity of the substance.

Signaling Pathway and Experimental Workflow Visualizations

Atreleuton's Mechanism of Action: 5-Lipoxygenase Inhibition

Atreleuton is a selective and reversible inhibitor of the 5-lipoxygenase (5-LO) enzyme.[2][6] This enzyme is crucial in the biosynthesis of leukotrienes, which are inflammatory mediators. By inhibiting 5-LO, Atreleuton reduces the production of leukotrienes, thereby exerting its anti-inflammatory effects.



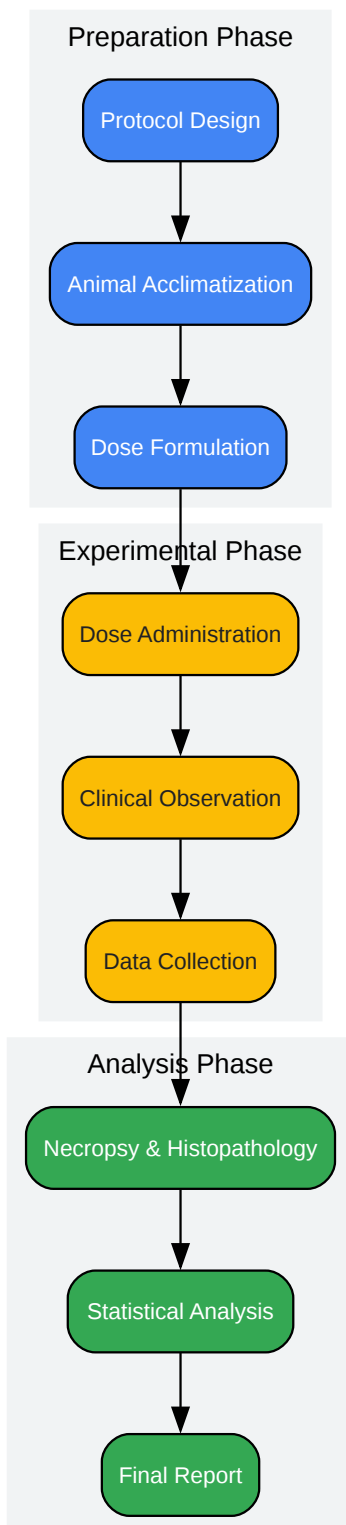
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Caption: Mechanism of **Atreleuton-d4** via 5-Lipoxygenase Inhibition.

General Workflow for an In Vivo Toxicology Study

The following diagram illustrates a typical workflow for conducting an in vivo toxicology study to assess the safety of a compound like **Atreleuton-d4**.

General Workflow for In Vivo Toxicology Study

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Caption: A generalized workflow for an in vivo toxicology study.

Handling and Storage

- **Handling:** Use in a well-ventilated area. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.[\[4\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[\[4\]](#) Recommended storage temperature is 2-8°C.[\[2\]](#)
- **Personal Protective Equipment:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields, and a lab coat. In case of inadequate ventilation, wear respiratory protection.[\[7\]](#)

First-Aid Measures

- **Eyes:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[4\]](#)
- **Skin:** Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[4\]](#)
- **Ingestion:** If swallowed, do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Call a poison control center or get medical attention immediately.[\[4\]](#)
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[4\]](#)

Spills and Disposal

- **Spills/Leaks:** Vacuum or sweep up material and place it into a suitable disposal container. Clean up spills immediately, observing precautions in the Protective Equipment section. Avoid generating dusty conditions and provide ventilation.[\[4\]](#)
- **Disposal:** Dispose of contents and container in accordance with existing federal, state, and local environmental control laws.[\[7\]](#)

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